

A comparative study of the physical properties of brominated acetones

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Compound of Interest

Compound Name: 1,1,3-Tribromoacetone

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A Comparative Analysis of the Physical Properties of Brominated Acetones

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of active pharmaceutical ingredients and their intermediates is paramount. Brominated acetones, a class of halogenated ketones, are versatile reagents in organic synthesis. Their physical characteristics, such as melting point, boiling point, and solubility, dictate their handling, reaction conditions, and purification methods. This guide provides a comparative overview of the physical properties of mono-, di-, and tri-brominated acetones, supported by established experimental protocols for their determination.

Comparative Physical Properties of Brominated Acetones

The following table summarizes the key physical properties of various brominated acetones. It is important to note that some data, particularly for higher-order brominated species, may be limited or reported under specific conditions (e.g., reduced pressure).

Property	Bromoacetone	1,1-Dibromoacetone	1,3-Dibromoacetone	1,1,3-Tribromoacetone
Molecular Formula	C ₃ H ₅ BrO	C ₃ H ₄ Br ₂ O	C ₃ H ₄ Br ₂ O	C ₃ H ₃ Br ₃ O
Molecular Weight (g/mol)	136.98[1][2]	215.87	215.87[3]	294.77[4]
Physical State at 20°C	Colorless to violet liquid[1]	Colorless liquid	White to pale yellow solid[3]	White or light yellow solid[5]
Melting Point (°C)	-36.5[1]	N/A	29 - 30	28 - 29[4][5]
Boiling Point (°C)	136[1]	186.1 (at 760 mmHg)[6]	95 (at 20 mmHg)	114-116 (at 14 Torr)[4][5]
Density (g/cm ³)	1.634 (at 23°C) [1]	2.118[6]	2.12	2.561 (Predicted) [4][5]
Solubility	Slightly soluble in water; soluble in acetone, alcohol, benzene, and ether.[7][8]	N/A	Soluble in acetone, chloroform, dichloromethane, and methanol.[3][9][10]	Soluble in DMSO (100 mg/mL).[11]
Flash Point (°C)	51[8]	84.6[6]	97-98 (at 21 mmHg)	115.1[4]

Experimental Protocols

The accurate determination of the physical properties listed above is crucial for the characterization of brominated acetones. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting range (typically 0.5-1°C) is characteristic of a pure substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.^[5]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.^[12]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.^{[13][14]}

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or aluminum block)
- Rubber band or wire to attach the capillary tube to the thermometer

Procedure:

- **Sample Preparation:** A few milliliters of the liquid are placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is clamped in a heating bath, and a thermometer is immersed in the liquid, ensuring the bulb is close to the capillary tube.
- **Heating:** The heating bath is heated gently. As the liquid heats, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[15][16][17]}

Density Determination

Density is the mass per unit volume of a substance.

For Liquids: Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured.
- A known volume of the liquid is added to the container.
- The container with the liquid is reweighed to determine the mass of the liquid.

- The density is calculated by dividing the mass of the liquid by its volume.[18][19][20]

For Solids: Apparatus:

- Analytical balance
- Graduated cylinder or a pycnometer
- A liquid in which the solid is insoluble

Procedure (by displacement):

- The mass of the solid is accurately determined.
- A graduated cylinder is partially filled with a liquid in which the solid is insoluble, and the initial volume is recorded.
- The solid is carefully immersed in the liquid, and the final volume is recorded.
- The volume of the solid is the difference between the final and initial volumes.
- The density is calculated by dividing the mass of the solid by its volume.[18][20]

Solubility Determination

Solubility is typically determined qualitatively or quantitatively.

Qualitative Procedure:

- Approximately 25 mg of the compound is placed in a small test tube.[21]
- 0.75 mL of the solvent is added in small portions, shaking vigorously after each addition.[21]
- The substance is classified as soluble if it completely dissolves.

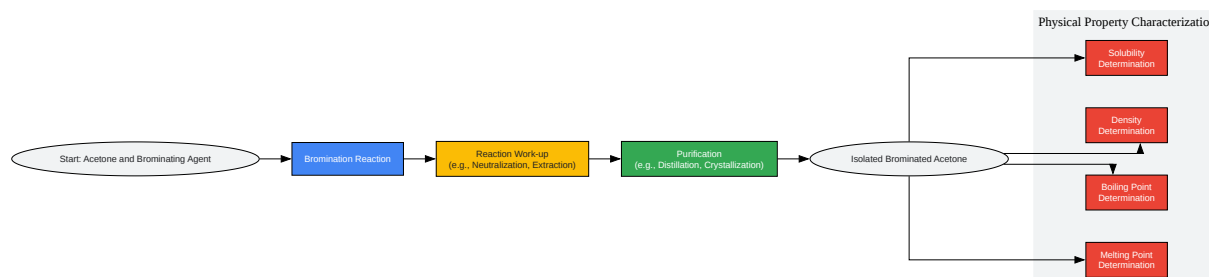
Quantitative Procedure (e.g., for solubility in mg/mL):

- A saturated solution of the compound in the solvent is prepared at a specific temperature.

- A known volume of the saturated solution is carefully removed, ensuring no undissolved solid is transferred.
- The solvent is evaporated from the known volume of the solution.
- The mass of the remaining solid is measured.
- The solubility is calculated in mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a brominated acetone.



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Caption: Workflow for Synthesis and Physical Characterization of Brominated Acetones.

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